

# Dichloroacetyl Chloride: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dichloroacetyl chloride*

Cat. No.: B046642

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Dichloroacetyl chloride**, with the CAS Registry Number 79-36-7, is a significant chemical intermediate in the fields of organic synthesis, pharmaceuticals, and agrochemicals.<sup>[1]</sup> It is the acyl chloride of dichloroacetic acid and is a colorless to light yellow liquid with a pungent odor.<sup>[2]</sup> Its bifunctional nature, possessing both a reactive acyl chloride group and  $\alpha$ -chloro substituents, makes it a versatile building block for the synthesis of a wide range of compounds.<sup>[3]</sup> This guide provides an in-depth overview of its properties, synthesis, applications, and safe handling procedures.

## Chemical and Physical Properties

The fundamental physical and chemical properties of **dichloroacetyl chloride** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	79-36-7	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>2</sub> HCl <sub>3</sub> O	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	147.39 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Colorless to light yellow, fuming liquid	<a href="#">[2]</a> <a href="#">[8]</a>
Odor	Pungent, sharp, penetrating	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[9]</a>
Boiling Point	107-108 °C (225-226 °F) at 760 mmHg	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Melting Point	< 25 °C	<a href="#">[6]</a> <a href="#">[7]</a>
Density	1.5315 - 1.532 g/mL at 25 °C	<a href="#">[4]</a> <a href="#">[6]</a>
Vapor Pressure	23.0 - 154 mmHg at 20-25 °C	<a href="#">[2]</a> <a href="#">[4]</a>
Vapor Density	5.1 (heavier than air)	<a href="#">[4]</a>
Flash Point	66 °C (151 °F)	<a href="#">[2]</a> <a href="#">[4]</a>
Solubility	Decomposes in water; soluble in organic solvents like chloroform and benzene.	<a href="#">[4]</a> <a href="#">[10]</a>
Refractive Index	n <sub>20/D</sub> 1.46	<a href="#">[6]</a>

## Reactivity and Hazards

**Dichloroacetyl chloride** is a corrosive and reactive chemical that requires careful handling.[\[9\]](#)

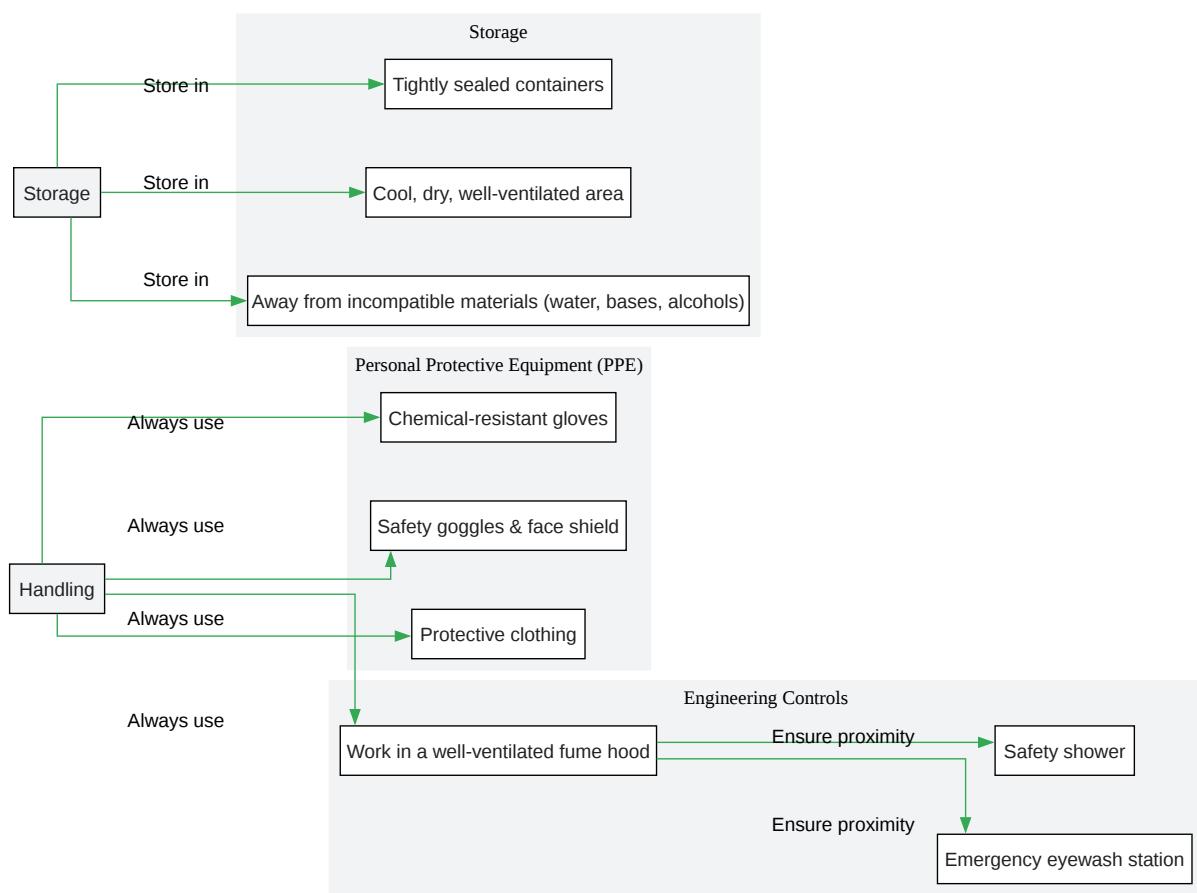
- Reactivity with Water: It reacts violently with water and moisture, decomposing to form dichloroacetic acid and corrosive hydrochloric acid gas.[\[4\]](#) This reaction is exothermic.[\[4\]](#)
- Incompatible Materials: It is incompatible with strong bases, alcohols, and oxidizing agents.[\[6\]](#)[\[8\]](#) It may also react vigorously or explosively with ethers like diisopropyl ether in the presence of metal salts.[\[4\]](#)

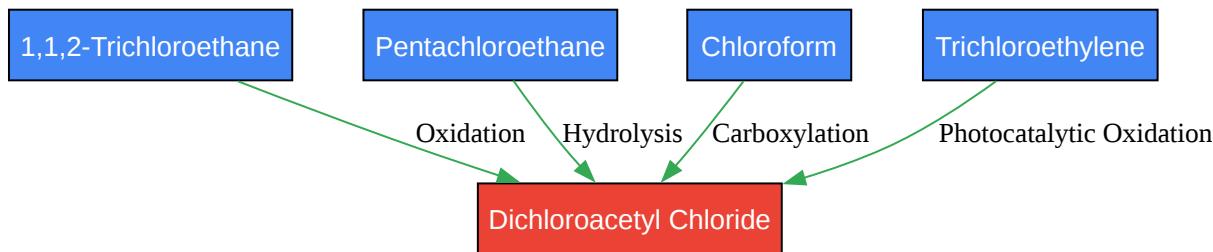
- Hazards:

- Corrosive: Causes severe skin burns and eye damage.[9][11] Vapors are irritating to the eyes, mucous membranes, and respiratory tract.[2][9]
- Toxicity: It is toxic if it comes into contact with the skin. Inhalation can cause coughing, shortness of breath, nausea, and vomiting.[9]
- Flammability: It is a combustible liquid.[8][9] Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[4][9]
- Environmental Hazards: It is very toxic to aquatic life.[8][11]

## Safe Handling and Storage

Due to its hazardous nature, strict safety protocols must be followed when handling **dichloroacetyl chloride**.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. reddit.com [reddit.com]
- 2. sphinxsai.com [sphinxsai.com]
- 3. benchchem.com [benchchem.com]
- 4. researchgate.net [researchgate.net]
- 5. benchchem.com [benchchem.com]
- 6. Dichlormid - Wikipedia [en.wikipedia.org]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. tandfonline.com [tandfonline.com]
- 9. tandfonline.com [tandfonline.com]
- 10. researchgate.net [researchgate.net]
- 11. US3884785A - Method of making dichloroacetyl chloride - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Dichloroacetyl Chloride: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b046642#dichloroacetyl-chloride-cas-number-and-properties\]](https://www.benchchem.com/product/b046642#dichloroacetyl-chloride-cas-number-and-properties)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)